

A Technical Guide to the Origins and Measurement of Krypton-85

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Compound of Interest

Compound Name: Krypton-85

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This in-depth technical guide provides a comprehensive overview of the natural and anthropogenic sources of **Krypton-85** (^{85}Kr), a radioactive noble gas of significant interest in environmental monitoring and nuclear safeguards. The document details the quantitative contributions of these sources to the global inventory and presents the state-of-the-art experimental protocols for its precise measurement.

Sources of Krypton-85: A Quantitative Overview

Krypton-85 is a radioactive isotope of krypton with a half-life of 10.76 years.[1] It is present in the Earth's atmosphere in trace amounts, originating from both natural and human activities. While natural sources contribute to a baseline level, anthropogenic activities, particularly related to the nuclear fuel cycle, are the dominant contributors to the current atmospheric inventory.

Natural Production

The primary natural source of ^{85}Kr is the interaction of cosmic rays with stable Krypton-84 (^{84}Kr) in the atmosphere.[2] This process, known as cosmic ray spallation, maintains a relatively constant and small equilibrium inventory of ^{85}Kr in the atmosphere. Minute quantities of ^{85}Kr are also produced through the spontaneous fission of uranium and other actinides present in the Earth's crust.[3][4]

Anthropogenic Production

Human activities are the most significant source of atmospheric ^{85}Kr . The vast majority of anthropogenic ^{85}Kr is a byproduct of nuclear fission in nuclear reactors.^[5]

The primary anthropogenic sources include:

- **Nuclear Fuel Reprocessing:** This is the single largest contributor to the global ^{85}Kr inventory.^[6] During the reprocessing of spent nuclear fuel to recover uranium and plutonium, the gaseous ^{85}Kr , which is contained within the fuel rods, is released into the atmosphere.^{[1][6]}
- **Nuclear Weapons Testing:** Atmospheric nuclear weapons tests conducted between 1945 and 1962 released significant quantities of ^{85}Kr .^{[3][7]}
- **Nuclear Power Plant Operations:** While most ^{85}Kr is contained within the fuel elements, a small fraction can be released during the normal operation of nuclear power plants.^[1]
- **Nuclear Accidents:** Accidents at nuclear facilities, such as those at Three Mile Island, Chernobyl, and Fukushima Daiichi, have also resulted in the release of ^{85}Kr into the atmosphere.

The atmospheric concentration of ^{85}Kr has shown a steady increase since the mid-20th century, directly correlating with the expansion of nuclear activities.^[2]

Data Presentation: Quantitative Comparison of Krypton-85 Sources

The following tables summarize the quantitative data on the production and atmospheric inventory of **Krypton-85** from various sources.

Source Category	Specific Source	Estimated Contribution	Reference
Natural	Cosmic Ray Interaction with ⁸⁴ Kr	~0.09 PBq (equilibrium inventory)	[8]
Spontaneous Fission of Uranium/Actinides	Minute quantities	[3][4]	
Anthropogenic	Nuclear Fuel Reprocessing	Dominant source, cumulative release of ~10,600 PBq by 2000	[8]
Atmospheric Nuclear Weapons Tests	111 - 185 PBq	[8]	
Nuclear Power Plant Operations	Minor contributor	[1]	
Three Mile Island Accident (1979)	~1.6 PBq	[8]	
Chernobyl Accident (1986)	~35 PBq	[8]	
Fukushima Daiichi Accident (2011)	44 - 84 PBq	[8]	

Table 1: Estimated Contributions of Natural and Anthropogenic Sources to **Krypton-85** Inventory. (PBq = Petabecquerel)

Year	Estimated Atmospheric Inventory (PBq)
1973	1961
2000	4800
2009	5500

Table 2: Historical Growth of the Anthropogenic **Krypton-85** Atmospheric Inventory.[8]

Experimental Protocols for Krypton-85

Measurement

The accurate measurement of ^{85}Kr is crucial for environmental monitoring, nuclear safeguards, and geoscientific research. Several sophisticated techniques are employed for its detection and quantification.

Sample Collection and Preparation

Due to the low concentration of ^{85}Kr in environmental samples (air and water), a pre-concentration step is typically required.

- **Air Sampling:** Large volumes of air are processed to extract krypton. This can be achieved through cryogenic distillation, where air is liquefied and krypton is separated based on its boiling point, or by adsorption onto activated charcoal at low temperatures.[\[9\]](#)
- **Water Sampling:** For groundwater analysis, dissolved gases are extracted from large volumes of water.

The extracted krypton gas is then purified to remove other gases that could interfere with the measurement.

Liquid Scintillation Counting (LSC)

Liquid Scintillation Counting is a widely used technique for the detection of beta-emitting radionuclides like ^{85}Kr .

Methodology:

- **Sample Preparation:** The purified krypton gas sample is dissolved in a liquid scintillation cocktail. This cocktail contains a solvent, an emulsifier, and a fluor (a scintillating agent).
- **Scintillation Process:** The beta particles emitted by the decay of ^{85}Kr transfer their energy to the solvent molecules in the cocktail. These excited solvent molecules then transfer the energy to the fluor molecules.

- **Light Emission:** The excited fluor molecules release the absorbed energy in the form of light photons (scintillations).
- **Detection:** The emitted photons are detected by photomultiplier tubes (PMTs) within the liquid scintillation counter. The instrument records the number of light pulses, which is proportional to the activity of ^{85}Kr in the sample.
- **Data Analysis:** The counts per minute (CPM) are converted to disintegrations per minute (DPM) to determine the absolute activity of ^{85}Kr , taking into account the counting efficiency.

Accelerator Mass Spectrometry (AMS)

Accelerator Mass Spectrometry is an ultra-sensitive technique capable of detecting extremely low concentrations of long-lived radionuclides.

Methodology:

- **Ion Source:** The krypton sample is introduced into an ion source, where it is ionized.
- **Acceleration:** The resulting ions are accelerated to high energies by a particle accelerator (typically a tandem accelerator).
- **Mass Analysis:** The high-energy ions are then passed through a series of magnetic and electric fields, which separate them based on their mass-to-charge ratio. This allows for the specific selection of ^{85}Kr ions.
- **Detection:** The separated ^{85}Kr ions are counted individually using a particle detector.

AMS offers exceptional sensitivity and can measure ^{85}Kr in very small samples.

Resonance Ionization Spectroscopy (RIS) and Atom Trap Trace Analysis (ATTA)

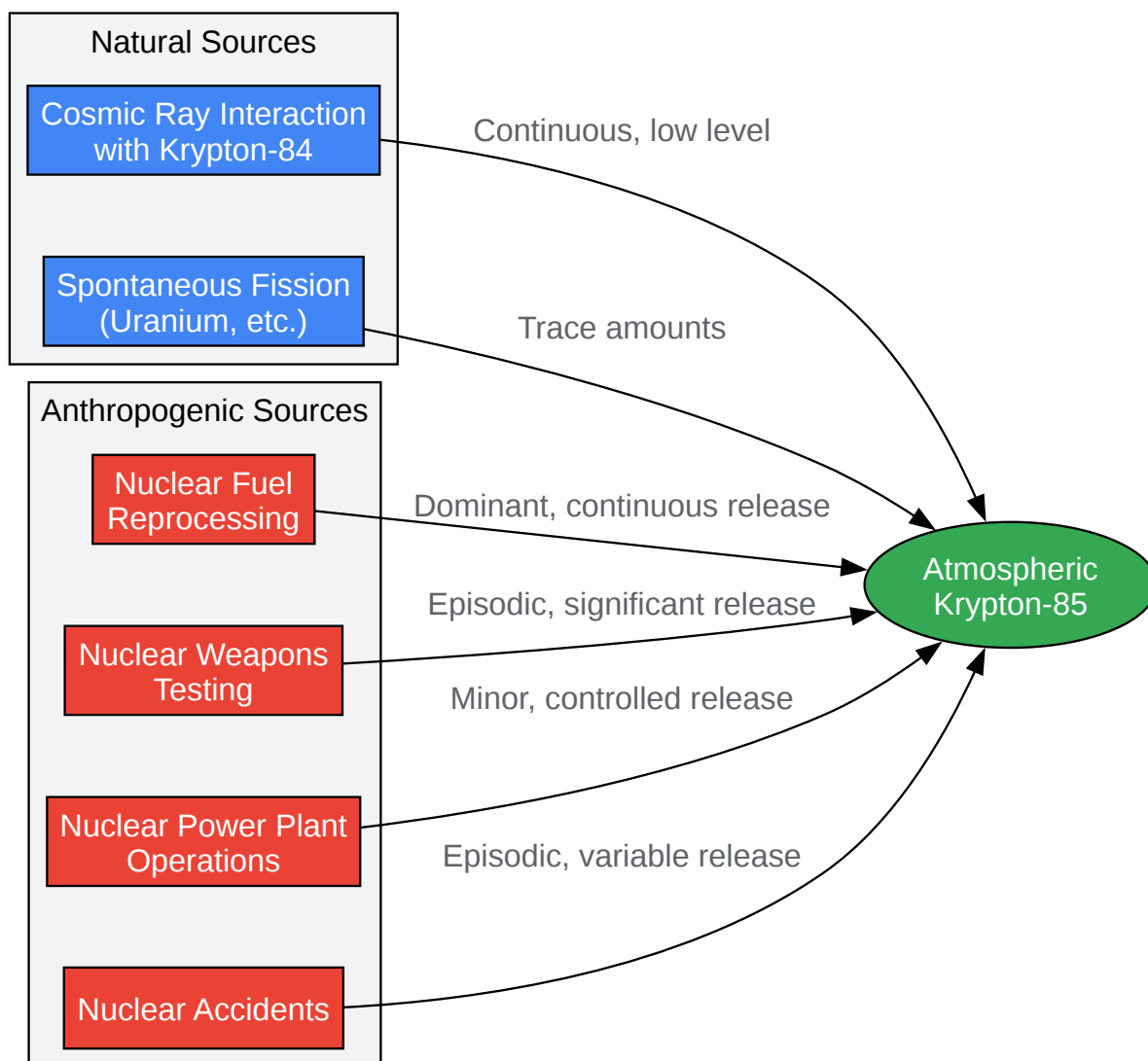
Resonance Ionization Spectroscopy is a highly selective and sensitive laser-based technique. Atom Trap Trace Analysis is an advanced application of RIS.

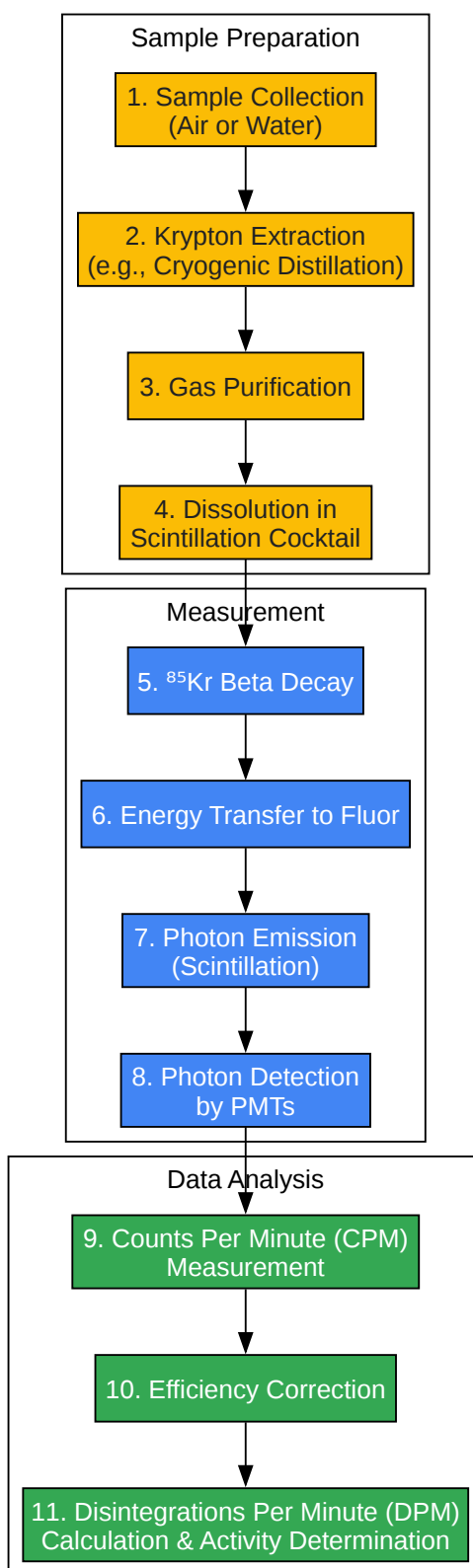
Methodology:

- **Selective Excitation:** A tunable laser is used to selectively excite ^{85}Kr atoms to a higher energy state. The laser wavelength is precisely tuned to a specific electronic transition of ^{85}Kr , ensuring that other isotopes or elements are not excited.
- **Ionization:** A second laser is then used to ionize the excited ^{85}Kr atoms.
- **Mass Spectrometry:** The resulting ions are then guided into a mass spectrometer for further separation and detection.

ATTA enhances this process by using a combination of laser light and magnetic fields to trap and count individual ^{85}Kr atoms, providing extremely high sensitivity.

Visualizations





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